

Structure-Activity Relationship of Voriconazole Analog: An In-depth Technical Guide

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Compound of Interest

Compound Name: Vibunazole

CAS No.: 80456-55-9

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Voriconazole, a second-generation triazole antifungal agent, has established itself as a cornerstone in the management of invasive fungal infections. Its broad spectrum of activity, encompassing both yeasts and molds, is attributed to the specific inhibition of fungal lanosterol 14 α -demethylase (CYP51), a critical enzyme in the ergosterol biosynthesis pathway.[1][2] This technical guide delves into the intricate structure-activity relationships (SAR) of voriconazole analogs, providing a comprehensive overview of the key structural modifications that influence their antifungal potency. By synthesizing data from various studies, this document aims to furnish researchers and drug development professionals with a detailed understanding of the chemical features essential for potent antifungal activity, thereby guiding the design of novel, more effective antifungal agents.

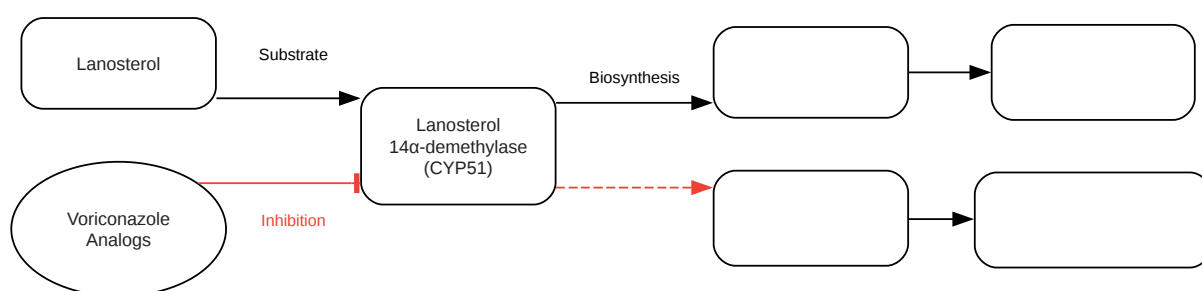
Introduction

The rising incidence of invasive fungal infections, coupled with the emergence of drug-resistant strains, underscores the urgent need for the development of new antifungal therapies.[3]

Voriconazole, a derivative of fluconazole, marked a significant advancement in antifungal treatment due to its enhanced activity against a wider range of fungal pathogens, including *Aspergillus* species.[4] The core structure of voriconazole, characterized by a (2R,3S)-2-(2,4-difluorophenyl)-3-(5-fluoropyrimidin-4-yl)-1-(1H-1,2,4-triazol-1-yl)butan-2-ol scaffold, presents multiple sites for chemical modification. Understanding how alterations at these positions impact the drug's interaction with its target enzyme and its overall antifungal efficacy is paramount for the rational design of next-generation triazoles. This guide will systematically explore the SAR of voriconazole analogs, supported by quantitative data, detailed experimental protocols, and visual representations of key biological pathways and experimental workflows.

Mechanism of Action

The primary mechanism of action for voriconazole and its analogs is the inhibition of lanosterol 14 α -demethylase, a fungal cytochrome P450 enzyme.[1][5] This enzyme is pivotal in the conversion of lanosterol to ergosterol, an essential component of the fungal cell membrane that is analogous to cholesterol in mammalian cells.[1][2] By binding to the heme iron atom in the active site of lanosterol 14 α -demethylase, voriconazole and its analogs disrupt the ergosterol biosynthesis pathway. This leads to the depletion of ergosterol and the accumulation of toxic 14 α -methylated sterols in the fungal cell membrane, ultimately compromising membrane integrity and function, and resulting in the inhibition of fungal growth and replication.[5]



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Figure 1. Mechanism of action of voriconazole analogs.

Structure-Activity Relationship (SAR) Studies

The antifungal potency of voriconazole analogs is highly dependent on the nature and position of substituents on the core scaffold. The following sections summarize the key SAR findings based on available literature.

Modifications of the Pyrimidine Ring

The 5-fluoropyrimidine moiety of voriconazole plays a crucial role in its antifungal activity. Modifications at this position have been explored to enhance potency and broaden the spectrum of activity. For instance, replacement of the pyrimidine ring with other heterocyclic systems has been a common strategy in the development of new triazole antifungals.

Modifications of the Difluorophenyl Ring

The 2,4-difluorophenyl group is another critical pharmacophore. The fluorine atoms contribute to the binding affinity with the target enzyme. Studies on related triazole antifungals have shown that the number and position of fluorine atoms on the phenyl ring significantly influence antifungal activity.

Modifications of the Triazole Ring

The 1,2,4-triazole ring is essential for the coordination with the heme iron of the CYP51 enzyme. While this moiety is generally conserved, modifications to the side chains attached to the core structure can impact the overall efficacy and pharmacokinetic properties of the analogs.

Quantitative Data on Voriconazole Analogs

The following tables summarize the in vitro antifungal activity (Minimum Inhibitory Concentration, MIC) of selected voriconazole analogs and other triazole derivatives against various fungal pathogens. MIC values are expressed in $\mu\text{g/mL}$.

Table 1: Antifungal Activity of Novel Triazole Derivatives against Candida Species

Compound	C. albicans (SC5314)	C. albicans (Flu-res)	C. krusei
Voriconazole	0.03 - 0.25	-	0.12 - 1
Fluconazole	0.25 - 2	>64	8 - 64
Analog 8b	0.5	0.5	0.5
Analog 8c	0.5	0.5	0.5
Analog 8e	0.5	-	0.5
Data from a study on novel fluconazole-based compounds with urea functionality. [4] [6]			

Table 2: Antifungal Activity of Novel Triazole Derivatives against Aspergillus Species

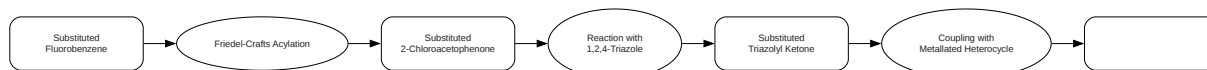
Compound	A. fumigatus	A. flavus	A. niger
Voriconazole	0.12 - 1	0.25 - 2	0.5 - 4
Itraconazole	0.12 - 1	0.25 - 2	0.5 - 4
Analog VT-1598	0.25 - 2	0.685 (GM)	1.78 (GM)
GM: Geometric Mean MIC. Data from a study on novel antifungal agents. [7]			

Experimental Protocols

General Synthesis of Voriconazole Analogs

The synthesis of voriconazole analogs typically follows a multi-step reaction sequence. A general approach involves the preparation of the key intermediate, a substituted 1-

(halophenyl)-2-(1H-1,2,4-triazol-1-yl)ethan-1-one, followed by a coupling reaction with a metallated heterocyclic derivative. The following is a generalized synthetic scheme.



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